

# An In-Depth Technical Guide to the Physical and Chemical Properties of Pentaphene

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## Compound of Interest

Compound Name: Pentaphene

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## Introduction

**Pentaphene** (C<sub>22</sub>H<sub>14</sub>) is a polycyclic aromatic hydrocarbon (PAH) composed of five linearly fused benzene rings. As a member of the acene series, it is a significant subject of research in materials science, organic electronics, and toxicology. Its extended  $\pi$ -conjugated system imparts unique photophysical and electronic properties, making it a candidate for applications in organic semiconductors and light-emitting diodes. From a toxicological standpoint, as a PAH, its potential biological activity and metabolic pathways are of interest to researchers in drug development and environmental science. This guide provides a comprehensive overview of the core physical and chemical properties of **pentaphene**, detailed experimental protocols for its synthesis and analysis, and a visualization of key experimental workflows.

## Physical and Chemical Properties

**Pentaphene** is a yellow crystalline solid.<sup>[1]</sup> Its fundamental properties are summarized in the tables below, providing a ready reference for researchers.

## General and Physical Properties

Property	Value	Reference
Molecular Formula	C <sub>22</sub> H <sub>14</sub>	--INVALID-LINK--
Molar Mass	278.35 g/mol	--INVALID-LINK--
CAS Number	222-93-5	--INVALID-LINK--
Appearance	Yellow crystalline solid	[guidechem.com]
Melting Point	257 °C	[1][2]
Boiling Point	524.7 °C at 760 mmHg	[2]
Density	1.232 g/cm <sup>3</sup>	[2]
Vapor Pressure	1.41E-10 mmHg at 25°C	[2]
Refractive Index	1.811	[2]

## Calculated Thermodynamic and Solubility Properties

Property	Value	Reference
Enthalpy of Fusion ( $\Delta H_{\text{fus}}$ )	33.69 kJ/mol	--INVALID-LINK--
Enthalpy of Vaporization ( $\Delta H_{\text{vap}}$ )	75.39 kJ/mol	--INVALID-LINK--
LogP (Octanol-Water Partition Coefficient)	6.299	--INVALID-LINK--
Water Solubility (log10WS)	-8.69 mol/L	--INVALID-LINK--

## Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **pentaphene** are crucial for reproducible research. The following sections provide cited experimental protocols.

### Synthesis of Pentaphene

A notable synthesis of **pentaphene** was reported by Badger, Jefferies, and Kimber in 1957. The following protocol is based on their work.

#### Materials:

- 2-Methylnaphthalene
- Phthaloyl dichloride
- Aluminum chloride (anhydrous)
- Nitrobenzene (solvent)
- Zinc dust
- Sodium chloride
- Hydrochloric acid
- Ethanol
- Xylene

#### Procedure:

- Friedel-Crafts Acylation: A solution of 2-methylnaphthalene and phthaloyl dichloride in nitrobenzene is slowly added to a stirred suspension of anhydrous aluminum chloride in nitrobenzene at room temperature.
- The reaction mixture is stirred for several hours and then poured onto a mixture of ice and concentrated hydrochloric acid.
- The nitrobenzene layer is separated, washed, and steam-distilled to remove the solvent.
- Reduction and Cyclization: The resulting keto-acid is reduced using zinc dust in a sodium hydroxide solution.
- The reduced product is then cyclized by heating with a mixture of zinc dust, sodium chloride, and zinc chloride at high temperature.
- The crude **pentaphene** is extracted from the reaction mixture.

## Purification of Pentaphene

Purification of the synthesized **pentaphene** is typically achieved through recrystallization and sublimation.

Recrystallization Protocol:

- The crude **pentaphene** is dissolved in a minimal amount of hot xylene.
- The hot solution is filtered to remove any insoluble impurities.
- The filtrate is allowed to cool slowly to room temperature, during which yellow plates of **pentaphene** crystallize.
- The crystals are collected by filtration, washed with a small amount of cold xylene, and dried under vacuum.<sup>[1]</sup>

Sublimation Protocol:

- The recrystallized **pentaphene** is placed in a sublimation apparatus.
- The apparatus is evacuated to a high vacuum.
- The bottom of the apparatus is heated, causing the **pentaphene** to sublime.
- Pure **pentaphene** is collected as a crystalline solid on a cold finger or the cooler upper parts of the apparatus.<sup>[1]</sup>

## Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- **Sample Preparation:** A small amount of purified **pentaphene** is dissolved in a suitable deuterated solvent (e.g., CDCl<sub>3</sub> or DMSO-d<sub>6</sub>).
- **Data Acquisition:** <sup>1</sup>H and <sup>13</sup>C NMR spectra are recorded on an NMR spectrometer. Typical parameters for <sup>1</sup>H NMR include a sufficient number of scans to achieve a good signal-to-noise ratio, with a relaxation delay of 1-5 seconds. For <sup>13</sup>C NMR, a larger number of scans

and a longer relaxation delay are typically required due to the lower natural abundance and smaller gyromagnetic ratio of the  $^{13}\text{C}$  nucleus.

UV-Visible (UV-Vis) Absorption Spectroscopy:

- **Sample Preparation:** A dilute solution of **pentaphene** is prepared in a UV-transparent solvent such as cyclohexane, ethanol, or dichloromethane.
- **Data Acquisition:** The UV-Vis absorption spectrum is recorded using a spectrophotometer, typically over a range of 200-800 nm. A solvent blank is used as a reference.

## Mandatory Visualizations

### Experimental Workflow for Synthesis and Purification of Pentaphene



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Generalized Aryl Hydrocarbon Receptor (AhR) signaling pathway for PAHs.

## Conclusion

This technical guide has summarized the key physical and chemical properties of **pentaphene**, provided detailed experimental protocols for its synthesis and purification, and presented a workflow for its preparation and analysis. While **pentaphene**'s potential as a material for organic electronics is evident from its structure, a significant knowledge gap exists concerning its specific biological activities and interactions with cellular signaling pathways. The provided generalized AhR pathway serves as a starting point for further investigation into the toxicology and potential pharmaceutical applications of **pentaphene**. Future research should focus on

elucidating the precise molecular targets and biological consequences of **pentaphene** exposure to fully characterize its profile for both materials science and drug development applications.

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